

1-Isopropylpiperidin-3-one safety, handling, and MSDS information

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Compound of Interest

Compound Name: *1-Isopropylpiperidin-3-one*

Cat. No.: B1315296

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In-Depth Technical Guide: 1-Isopropylpiperidin-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and available data for **1-Isopropylpiperidin-3-one** (CAS No: 77799-73-6). Due to a scarcity of publicly available, peer-reviewed data for this specific compound, this document also includes general guidance for handling similar N-substituted piperidinones and air-sensitive ketones.

Chemical Identification and Properties

While specific, experimentally determined physical and chemical properties for **1-Isopropylpiperidin-3-one** are not readily available in public literature, the following table summarizes its basic identifiers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
Chemical Name	1-Isopropylpiperidin-3-one
CAS Number	77799-73-6
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol

Note: Data such as boiling point, density, flash point, and solubility are not currently available in public databases.

Safety and Hazard Information

A comprehensive Material Safety Data Sheet (MSDS) with complete hazard information for **1-Isopropylpiperidin-3-one** is not available. The following information is based on a preliminary safety data sheet and general knowledge of related chemical structures.[\[4\]](#)

Hazard Statements: To date, no specific hazard statements have been officially assigned to **1-Isopropylpiperidin-3-one**. However, based on the piperidone structure, it should be handled with care.

Precautionary Statements: General precautionary measures for handling chemical reagents should be followed.

First Aid Measures:[\[4\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.
Eye Contact	Rinse eyes with pure water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[4]
- Avoid contact with skin, eyes, and clothing.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials and foodstuff containers.[4]

Accidental Release Measures

In the event of a spill or leak, the following procedures should be followed:

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition and evacuate personnel to a safe area. Avoid breathing vapors, mist, or gas.[4]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[4]
- Methods for Cleaning Up: Contain the spill and collect it with a suitable absorbent material. Dispose of the collected material in a sealed container in accordance with local regulations. Use spark-proof tools and explosion-proof equipment during cleanup.[4]

Firefighting Measures

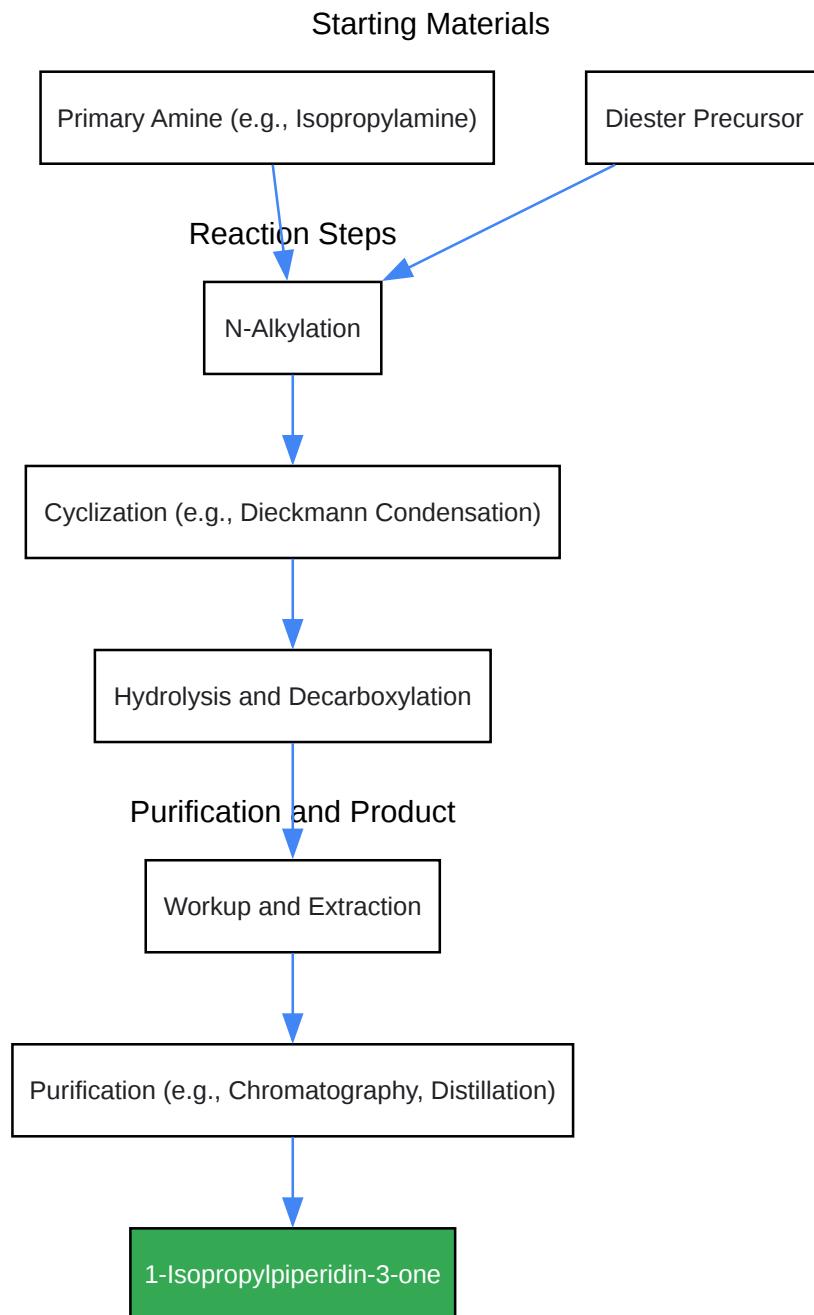
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[4]

Experimental Protocols

Detailed, validated experimental protocols for the synthesis of **1-Isopropylpiperidin-3-one** are not widely published. However, the synthesis of N-substituted 3-piperidones is a known transformation in organic chemistry. A general approach often involves the Dieckmann condensation or related cyclization reactions.

Below is a conceptual workflow for the synthesis of an N-substituted 3-piperidone, which could be adapted for **1-Isopropylpiperidin-3-one**.

Conceptual Synthesis Workflow for N-Substituted 3-Piperidones

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Caption: A generalized workflow for the synthesis of N-substituted 3-piperidones.

Toxicological Information

There is no specific toxicological data available for **1-Isopropylpiperidin-3-one** in the public domain. As such, it should be treated as a compound with unknown toxicity and handled with appropriate caution.

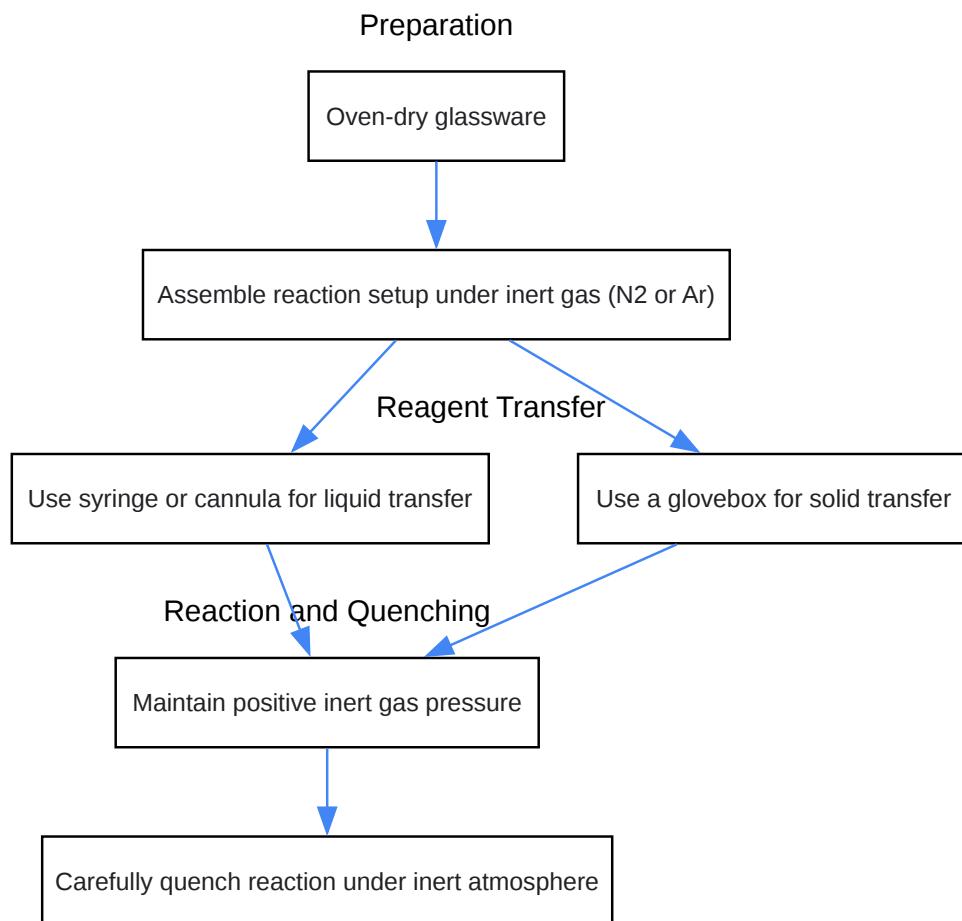
Reactivity Profile

The reactivity of **1-Isopropylpiperidin-3-one** has not been extensively studied. Based on its structure as a cyclic ketone with a tertiary amine, it is expected to undergo reactions typical of these functional groups. The ketone can participate in nucleophilic addition and condensation reactions. The tertiary amine can act as a base or a nucleophile.

Handling of Air-Sensitive Reagents

Given that reagents used in the synthesis of piperidones can be air-sensitive, the following general workflow for handling such materials is provided.

General Workflow for Handling Air-Sensitive Reagents

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Caption: A general workflow for handling air-sensitive reagents in a laboratory setting.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety and handling guide. Users should always consult multiple sources, including any available Safety Data Sheets from the supplier, and conduct a thorough risk assessment before handling this chemical. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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